

A Comparative Guide to the Determination of Selenium-78: ICP-MS vs. NAA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Selenium-78

CAS No.: 14833-16-0

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For researchers, scientists, and drug development professionals requiring precise and accurate quantification of **Selenium-78** (^{78}Se) in biological matrices, selecting the optimal analytical technique is paramount. This guide provides a detailed comparison of two powerful methods: Inductively Coupled Plasma Mass Spectrometry (ICP-MS) and Neutron Activation Analysis (NAA). We delve into their principles, experimental protocols, and performance characteristics, supported by experimental data to aid in your decision-making process.

At a Glance: ICP-MS vs. NAA for ^{78}Se Analysis

Feature	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)	Neutron Activation Analysis (NAA)
Principle	Samples are introduced into an argon plasma, which ionizes the atoms. The ions are then separated by their mass-to-charge ratio and detected.	Samples are bombarded with neutrons, making specific isotopes radioactive. The emitted gamma rays are then measured to identify and quantify the elements.
⁷⁸ Se Measurement	Direct measurement of the ⁷⁸ Se isotope.	Indirectly measured through the detection of activation products like ^{77m} Se or ⁷⁵ Se.
Sample Preparation	Typically requires acid digestion to bring the sample into a liquid form.	Often non-destructive, requiring minimal sample preparation.
Sensitivity	High sensitivity, typically in the ng/L (ppt) to µg/L (ppb) range. [1] [2]	Very high sensitivity, also in the ppb range. [3]
Interferences	Isobaric (e.g., doubly charged rare earth elements) and polyatomic (e.g., argon dimers) interferences can be problematic but can be mitigated with collision/reaction cells. [1] [4] [5]	Minimal spectral interferences as it is based on nuclear properties. Matrix effects are generally low.
Throughput	Relatively high sample throughput.	Lower sample throughput due to irradiation and cooling times. [3]
Cost & Accessibility	Instrumentation is widely available but can be expensive to purchase and operate.	Requires access to a nuclear reactor, limiting its accessibility.
Isotopic Analysis	Capable of precise isotope ratio measurements. [6]	Can provide isotopic information but is not its

primary strength for stable isotopes.

Performance Characteristics

The following table summarizes key performance metrics for the analysis of selenium, with a focus on isotopes relevant to ^{78}Se determination.

Parameter	ICP-MS	NAA
Detection Limit	As low as 8.5 ng/L for ^{78}Se . [1] 0.12 µg/g in liver samples for ^{82}Se . [7]	1×10^{-10} g/m ³ in air particulates. [3] Sub-ppm levels in biological materials using $^{77\text{m}}\text{Se}$. [8]
Precision	Relative Standard Deviation (RSD) of 2.0% for repeatability and 3.2% for intermediate precision for ^{82}Se in serum. [2]	Typically within 4-6% for $^{77\text{m}}\text{Se}$ in biological materials. [8]
Accuracy	Good agreement with certified values for Standard Reference Materials (SRMs). [9] [10]	Excellent accuracy and precision demonstrated with SRM 1577 bovine liver. [11]

Experimental Protocols

Detailed methodologies for both techniques are crucial for reproducible and reliable results.

Inductively Coupled Plasma Mass Spectrometry (ICP-MS) Protocol for ^{78}Se

This protocol is a representative example for the analysis of selenium in biological tissues.

1. Sample Preparation (Acid Digestion)

- Weigh approximately 0.2-0.5 g of the homogenized biological sample into a clean digestion vessel.

- Add a mixture of high-purity nitric acid (HNO_3) and hydrogen peroxide (H_2O_2).
- Digest the sample using a microwave digestion system, following a program with controlled temperature and pressure ramps to ensure complete dissolution.
- After cooling, dilute the digestate to a final volume with deionized water. An internal standard (e.g., Yttrium) may be added to correct for instrumental drift.[7]

2. Instrumental Analysis

- Aspirate the prepared sample solution into the ICP-MS.
- The sample is nebulized and transported into the argon plasma (~8000 K) where it is desolvated, atomized, and ionized.
- To mitigate polyatomic interferences on ^{78}Se (e.g., from argon dimers), a collision/reaction cell (CRC) with a gas like hydrogen or oxygen is employed.[1][5] Hydrogen can be used to react with argon-based interferences, while oxygen can be used in a mass-shift approach where ^{78}Se is measured as $^{78}\text{Se}^{16}\text{O}^+$ at m/z 94.[5]
- The ions are guided into the mass spectrometer, where they are separated based on their mass-to-charge ratio.
- The ion detector counts the ions corresponding to ^{78}Se .

3. Calibration and Quantification

- Prepare a series of external calibration standards with known concentrations of selenium.
- Generate a calibration curve by plotting the signal intensity against the concentration.
- The concentration of ^{78}Se in the sample is determined from this calibration curve.

Neutron Activation Analysis (NAA) Protocol for Selenium

This protocol outlines a typical procedure for selenium determination in biological samples using NAA, often targeting the short-lived $^{77\text{m}}\text{Se}$ isotope for faster analysis.

1. Sample Preparation

- Weigh an appropriate amount of the sample (typically 100-500 mg) into a clean irradiation vial (e.g., polyethylene).[12]
- For biological samples, lyophilization (freeze-drying) may be performed to remove water.[11]
- Seal the vial. No further chemical treatment is usually required.

2. Irradiation

- Place the sample vial, along with a standard reference material of known selenium concentration, into a pneumatic transfer system.
- Irradiate the sample in a nuclear reactor with a thermal neutron flux. Irradiation times can be short, for example, 5-20 seconds for the production of ^{77m}Se (half-life of 17.4 seconds).[11][13]

3. Decay and Counting

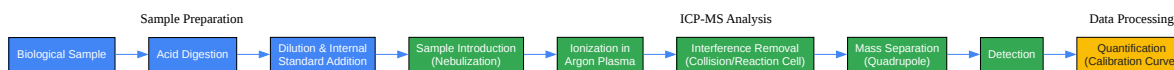
- After irradiation, the sample is transferred to a counting station. A short decay period (e.g., 15-20 seconds) allows for the decay of very short-lived interfering nuclides.[11][13]
- The gamma-ray emissions from the activated sample are measured using a high-purity germanium (HPGe) detector for a set counting time (e.g., 20 seconds).[11] The characteristic 162 keV gamma-ray of ^{77m}Se is typically used for quantification.[14]

4. Quantification

- The concentration of selenium in the sample is determined by comparing the intensity of the characteristic gamma-ray peak from the sample to that of the co-irradiated standard of known selenium concentration.

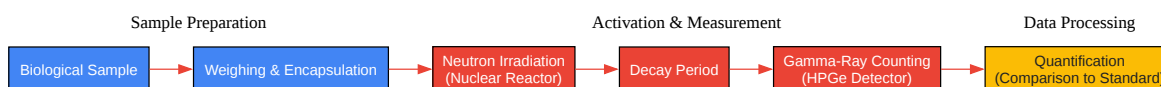
Visualizing the Workflows

To better illustrate the experimental processes, the following diagrams outline the workflows for ICP-MS and NAA.



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Figure 1. Experimental workflow for ICP-MS analysis of **Selenium-78**.



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Figure 2. Experimental workflow for NAA of Selenium.

Conclusion

Both ICP-MS and NAA are highly capable techniques for the determination of selenium in biological samples. The choice between them will largely depend on the specific requirements of the study.

- ICP-MS is the more versatile and widely accessible technique, offering high throughput and the ability to perform direct isotopic analysis of ^{78}Se . However, careful method development is required to overcome potential spectral interferences.
- NAA is a powerful, non-destructive technique with minimal matrix effects, making it an excellent reference method. Its primary limitation is the requirement for a nuclear reactor, which significantly impacts its accessibility and sample throughput.

For routine analysis and studies requiring isotopic information, ICP-MS with a collision/reaction cell is often the preferred method. For validation of results and when the highest degree of accuracy is required without sample destruction, NAA remains an invaluable tool.

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- To cite this document: BenchChem. [A Comparative Guide to the Determination of Selenium-78: ICP-MS vs. NAA]. BenchChem, [2026]. [Online PDF]. Available at:

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